

Safe handling and storage procedures for 2,6-Difluorobenzylamine

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Compound of Interest

Compound Name: 2,6-Difluorobenzylamine

Cat. No.: B1295058

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Technical Support Center: 2,6-Difluorobenzylamine

This technical support center provides essential information for the safe handling and storage of **2,6-Difluorobenzylamine**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,6-Difluorobenzylamine**?

A1: **2,6-Difluorobenzylamine** is a corrosive substance that can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is also a combustible liquid.[\[1\]](#)[\[2\]](#) Inhalation may cause chemical burns to the respiratory tract, and ingestion can lead to severe and permanent damage to the digestive tract.[\[1\]](#)

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: To ensure safety, it is mandatory to use the following PPE:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[1\]](#)[\[2\]](#)
- Hand Protection: Wear appropriate protective gloves.[\[1\]](#)

- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[1\]](#)[\[2\]](#) All handling should ideally be conducted within a chemical fume hood.[\[1\]](#)[\[2\]](#)

Q3: What are the proper storage conditions for **2,6-Difluorobenzylamine**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances.[\[1\]](#)[\[2\]](#)[\[3\]](#) It should be stored in a corrosives area and kept away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#) The recommended storage temperature is between 2-8°C.[\[5\]](#)

Q4: What materials are incompatible with **2,6-Difluorobenzylamine**?

A4: Avoid contact with strong oxidizing agents, strong acids, and acid chlorides.[\[2\]](#)[\[3\]](#) Contact with metals may also evolve flammable hydrogen gas.[\[1\]](#)

Q5: What should I do in case of accidental contact with the skin or eyes?

A5:

- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

Q6: How should I handle a spill of **2,6-Difluorobenzylamine**?

A6: In the event of a spill, ensure adequate ventilation and remove all sources of ignition.[\[2\]](#) Absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable container for disposal.[\[2\]](#) Do not let the product enter drains.[\[3\]](#)

Troubleshooting Guide

Scenario: I've noticed a discoloration of the **2,6-Difluorobenzylamine** I have in storage.

- Question: Why has my colorless **2,6-Difluorobenzylamine** turned yellow, and is it still usable?
- Answer: Discoloration can indicate potential degradation or contamination of the product. This might be due to improper storage conditions, such as exposure to light, air (oxidation), or incompatible materials. While a slight change in color may not always signify a loss of purity for every application, it is crucial to re-analyze the material to confirm its identity and purity before use in sensitive experiments. We recommend running a simple analytical test like NMR or GC-MS to verify its integrity. If the purity is compromised, it is best to dispose of the chemical according to your institution's guidelines.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₇ H ₇ F ₂ N	[5]
Molecular Weight	143.14 g/mol	[5]
Appearance	Colorless to almost colorless clear liquid	[5]
Density	1.197 g/mL at 25 °C	[6]
Boiling Point	177 °C	[5]
Flash Point	66 °C (150.8 °F) - closed cup	[7]
Storage Temperature	2 - 8 °C	[5]
Refractive Index	n _{20/D} 1.493	[6]

Experimental Protocols

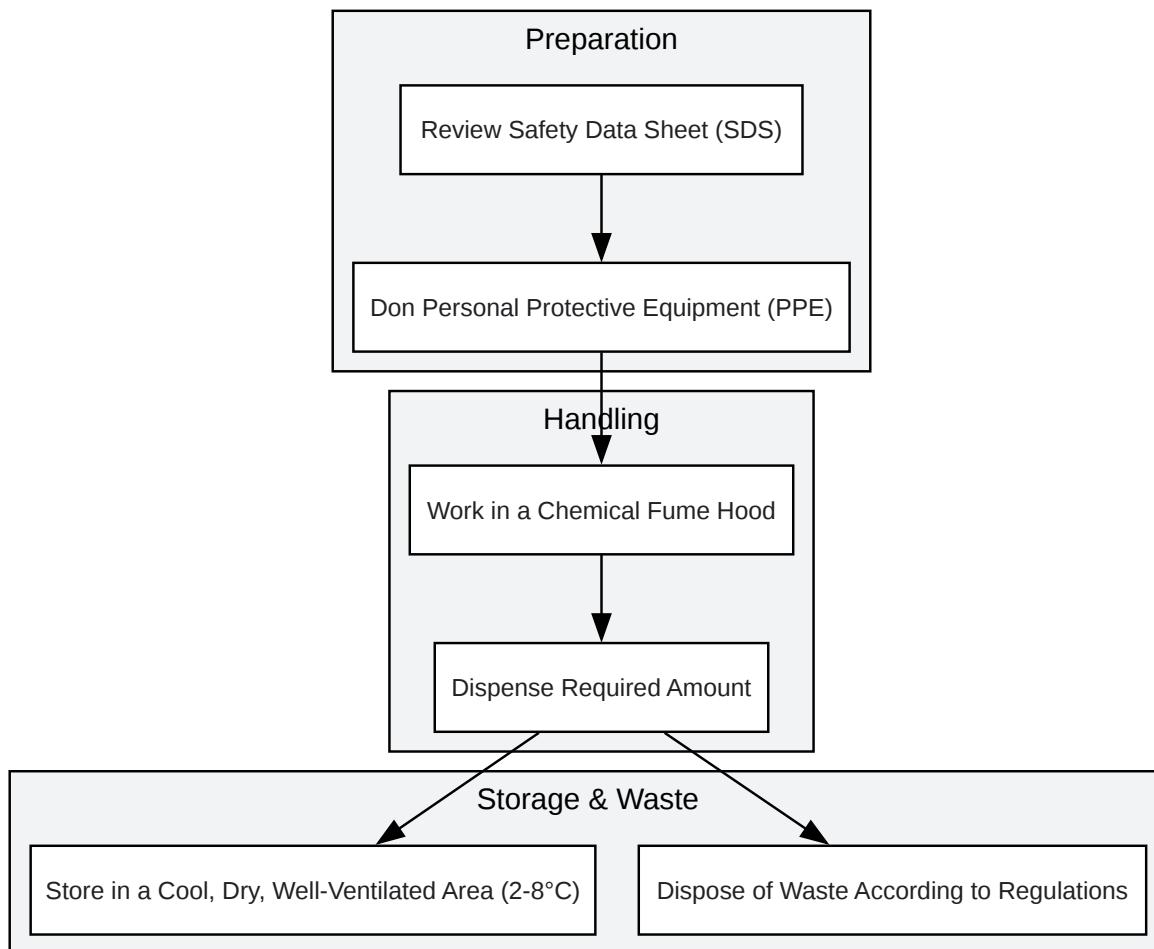
Protocol: Purity Verification by Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of the **2,6-Difluorobenzylamine** sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate). A typical concentration is 1 mg/mL.
- Instrument Setup:

- GC Column: Use a standard non-polar column (e.g., DB-5ms).
- Inlet Temperature: 250 °C.
- Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 10 °C/min. Hold at 280 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Interface Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Mass Range: Scan from m/z 40 to 400.
- Injection: Inject 1 μ L of the prepared sample into the GC-MS.
- Data Analysis: Analyze the resulting chromatogram to identify the main peak corresponding to **2,6-Difluorobenzylamine** and any impurity peaks. Compare the mass spectrum of the main peak with a reference spectrum to confirm the identity. Calculate the purity by integrating the peak areas.

Visual Workflows

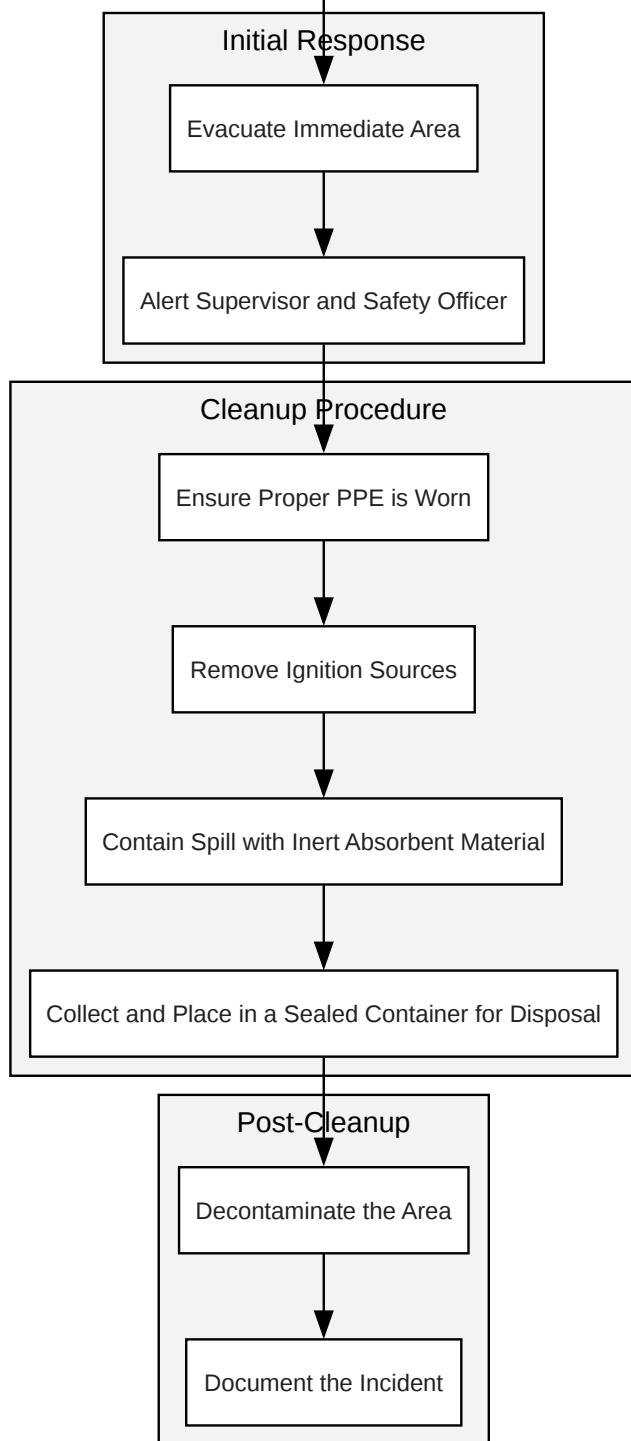
Safe Handling Workflow for 2,6-Difluorobenzylamine

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Caption: A logical workflow for the safe handling of **2,6-Difluorobenzylamine**.

Troubleshooting Guide: Chemical Spill

Spill of 2,6-Difluorobenzylamine Occurs

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Caption: A decision tree for troubleshooting a chemical spill.

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